

Molecular weight and formula of 4-Chloro-2-fluorobenzoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chloro-2-fluorobenzoic acid

Cat. No.: B1584855

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An In-depth Technical Guide to 4-Chloro-2-fluorobenzoic Acid

This technical guide provides comprehensive information on the chemical properties, synthesis, and analysis of **4-Chloro-2-fluorobenzoic acid**, tailored for researchers, scientists, and professionals in the field of drug development.

Core Compound Data

Quantitative data for **4-Chloro-2-fluorobenzoic acid** is summarized in the table below, offering a clear reference for its fundamental properties.

Property	Value	Citations
Molecular Formula	C ₇ H ₄ ClFO ₂	[1] [2] [3]
Molecular Weight	174.56 g/mol	[2] [4] [5]
CAS Number	446-30-0	[2] [4]
Appearance	White to off-white crystalline solid	[2]
Melting Point	204-208 °C	[4] [6]

Experimental Protocols

Synthesis of 4-Chloro-2-fluorobenzoic Acid from 2-fluoro-4-chlorotoluene

A documented method for the synthesis of **4-Chloro-2-fluorobenzoic acid** involves the oxidation of 2-fluoro-4-chlorotoluene.^[1]

Materials:

- 2-fluoro-4-chlorotoluene (172.9 mmol, 1.0 eq)
- 2,2'-azobis(isobutyronitrile) (AIBN) (8.6 mmol, 0.05 eq)
- Cobalt(II) acetate tetrahydrate ($\text{Co}(\text{OAc})_2 \cdot 4\text{H}_2\text{O}$) (17.3 mmol, 0.1 eq)
- Sodium bromide (NaBr) (17.3 mmol, 0.1 eq)
- Acetic acid (HOAc) (250 mL)
- Purified water
- Sodium hydroxide (NaOH)
- Methyl tert-butyl ether (MTBE)
- Concentrated hydrochloric acid (HCl)

Procedure:

- In a suitable reaction vessel, dissolve 25g of 2-fluoro-4-chlorotoluene, 1.4g of AIBN, 4.3g of $\text{Co}(\text{OAc})_2 \cdot 4\text{H}_2\text{O}$, and 1.8g of NaBr in 250 mL of acetic acid.
- Heat the reaction mixture to 130 °C.
- Pressurize the vessel with oxygen to 1.2 MPa.
- Maintain the reaction for a residence time of 1.5 hours, ensuring a supply of 3 to 5 equivalents of oxygen.

- After the reaction, transfer the mixture into 375 mL of purified water.
- Adjust the pH of the aqueous solution to between 12 and 14 using solid NaOH.
- Extract the aqueous phase twice with 125 mL of MTBE to remove organic impurities.
- Adjust the pH of the aqueous phase to 1 with concentrated HCl, which will cause the product to precipitate.
- Collect the solid precipitate by filtration to yield **4-Chloro-2-fluorobenzoic acid**.[\[1\]](#)

This process has been reported to achieve a yield of 89%.[\[1\]](#)

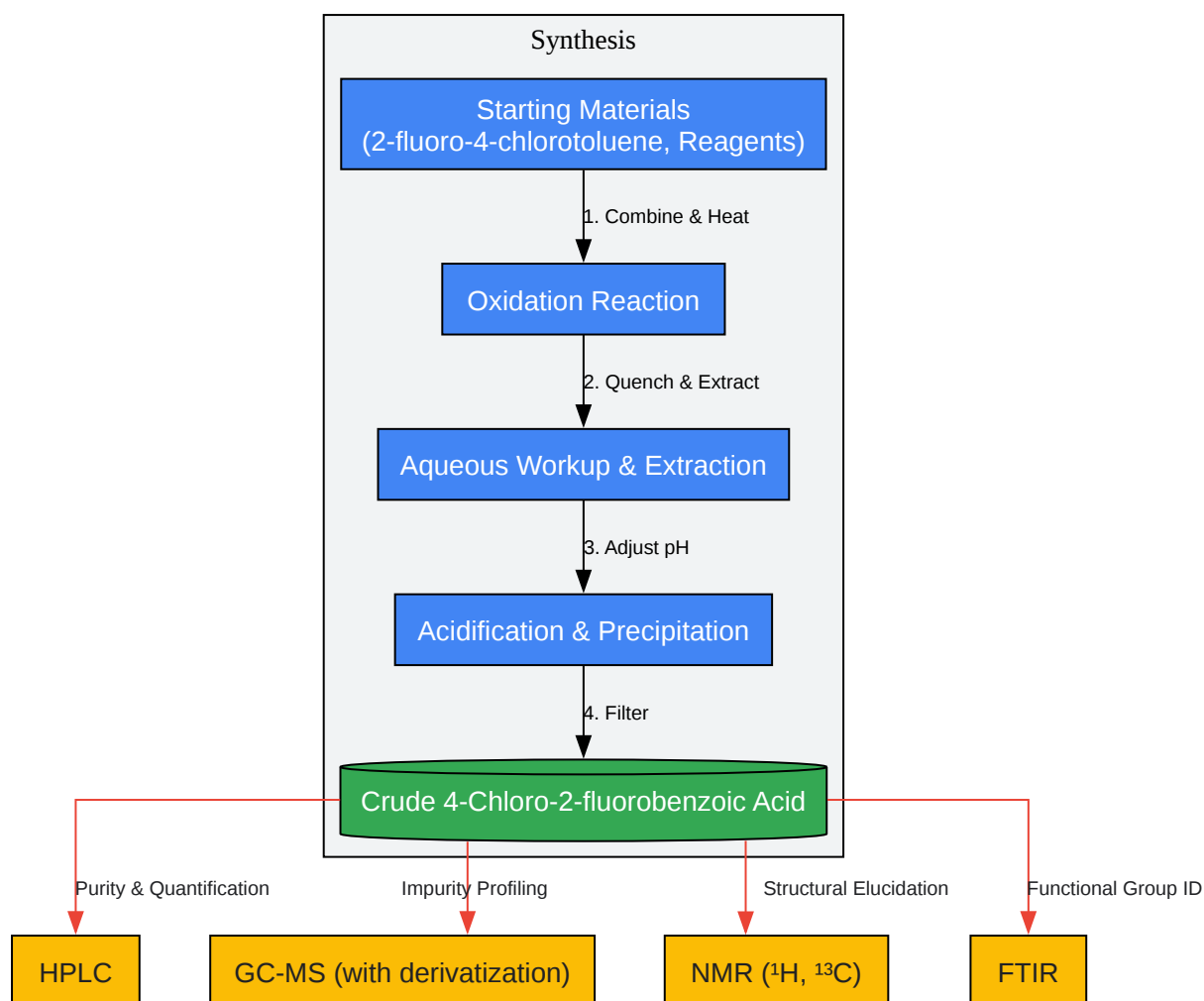
Analytical Methodologies

Characterization and purity assessment of **4-Chloro-2-fluorobenzoic acid** typically involve standard analytical techniques, though detailed protocols are often method-specific and require development based on the instrumentation and sample matrix.

- High-Performance Liquid Chromatography (HPLC): A reverse-phase HPLC method can be developed for the analysis of fluorobenzoic acids and their impurities. A typical setup might involve a C18 column with a gradient elution using a buffered mobile phase and an organic modifier, with detection by UV spectroscopy.[\[7\]](#)
- Gas Chromatography-Mass Spectrometry (GC-MS): For volatile derivatives, GC-MS is a powerful tool for identification and quantification. Analysis of fluorobenzoic acids by GC-MS often requires a derivatization step to convert the carboxylic acid to a more volatile ester, for example, using $\text{BF}_3 \cdot \text{MeOH}$.[\[8\]](#)[\[9\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR are crucial for the structural elucidation of **4-Chloro-2-fluorobenzoic acid**, confirming the positions of the substituents on the benzene ring.[\[10\]](#)
- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR analysis is used to identify the characteristic functional groups present in the molecule, such as the carboxylic acid O-H and C=O stretches, and the C-Cl and C-F bond vibrations.[\[11\]](#)[\[12\]](#)

Visualized Workflow

The following diagram illustrates the general workflow from the synthesis of **4-Chloro-2-fluorobenzoic acid** to its subsequent analysis and characterization.



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Caption: Synthesis and analysis workflow for **4-Chloro-2-fluorobenzoic acid**.

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- To cite this document: BenchChem. [Molecular weight and formula of 4-Chloro-2-fluorobenzoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584855#molecular-weight-and-formula-of-4-chloro-2-fluorobenzoic-acid]

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